

2-Amino-3-(4-biphenyl)propanoic acid solubility data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-3-(4-biphenyl)propanoic acid

CAS No.: 76985-08-5

Cat. No.: B556527

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An In-Depth Technical Guide to the Solubility of **2-Amino-3-(4-biphenyl)propanoic Acid**

Introduction

2-Amino-3-(4-biphenyl)propanoic acid, also known as 4-Phenyl-D-phenylalanine or D-Biphenylalanine, is a non-proteinogenic α -amino acid. Its structure is characterized by a biphenyl group attached to the alanine backbone, which imparts significant hydrophobicity. This unique structural feature makes it a valuable building block in medicinal chemistry and drug development for designing peptides and other molecules with modified pharmacokinetic and pharmacodynamic properties. Understanding its solubility is a critical first step in its application, governing everything from reaction conditions in synthesis to bioavailability in formulation.

This guide provides a comprehensive overview of the solubility characteristics of **2-Amino-3-(4-biphenyl)propanoic acid**, the theoretical principles governing its behavior in various solvents, standardized protocols for its experimental determination, and the key factors that researchers must consider during its handling and application.

Physicochemical Properties

A foundational understanding of the molecule's physical and chemical properties is essential for interpreting its solubility behavior.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ NO ₂	PubChem[1]
Molecular Weight	241.28 g/mol	PubChem[1]
Melting Point	247-251 °C	ChemicalBook[2]
Boiling Point (Predicted)	428.6 ± 40.0 °C	ChemicalBook[2]
Density (Predicted)	1.190 ± 0.06 g/cm ³	ChemicalBook[2]
CAS Number	76985-08-5 / 170080-13-4	ChemicalBook[3], PubChem[1]
Synonyms	D-4,4'-Biphenylalanine, (R)-2-Amino-3-(4-biphenyl)propanoic acid	PubChem[1]

Theoretical Framework of Solubility

The solubility of any amino acid is a complex interplay between its molecular structure and the properties of the solvent. For **2-Amino-3-(4-biphenyl)propanoic acid**, this is dictated by the dual nature of its zwitterionic head group and its large, non-polar biphenyl side chain.

Like all α -amino acids, this compound exists predominantly as a zwitterion in solid form and near its isoelectric point in solution.[4] The molecule possesses a positively charged amino group ($-\text{NH}_3^+$) and a negatively charged carboxyl group ($-\text{COO}^-$). These ionic groups are hydrophilic and capable of forming strong hydrogen bonds with polar solvents like water.[5]

However, the large biphenyl side chain is highly hydrophobic. This non-polar moiety disrupts the hydrogen-bonding network of water, leading to an unfavorable entropy change and consequently, low aqueous solubility.[5] Therefore, the overall solubility is a balance between the hydrophilic character of the amino and carboxyl groups and the dominant hydrophobic nature of the biphenyl side chain.

Factors Influencing Solubility

The solubility of **2-Amino-3-(4-biphenyl)propanoic acid** is not a fixed value but is highly dependent on the chemical environment. The primary factors are pH, solvent composition, and temperature.

Effect of pH

Variation of pH is one of the most effective ways to modify the solubility of amino acids.^{[4][6]}

The solubility is at its minimum at the isoelectric point (pI), where the net charge of the molecule is zero.

- In Acidic Solutions (pH < pI): The carboxyl group is protonated (-COOH), and the molecule carries a net positive charge (-NH₃⁺). This cationic form exhibits increased solubility in aqueous media due to favorable ion-dipole interactions.
- In Basic Solutions (pH > pI): The amino group is deprotonated (-NH₂), and the molecule carries a net negative charge (-COO⁻). This anionic form also shows enhanced solubility.

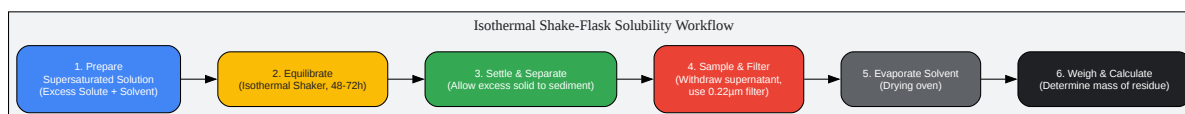
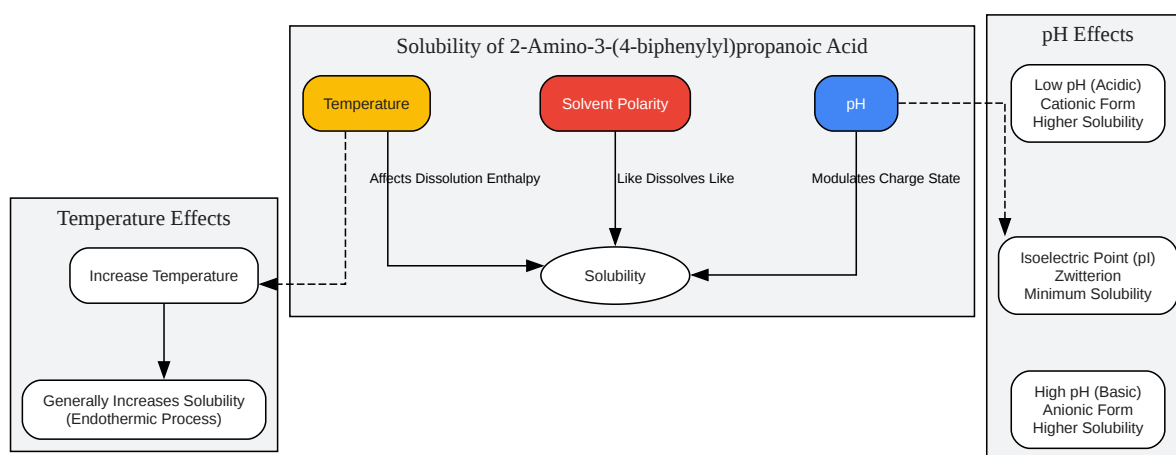
Effect of Solvent Polarity

The principle of "like dissolves like" is central to understanding solubility in different solvents.

- Polar Protic Solvents (e.g., Water): As discussed, solubility is expected to be very low due to the large hydrophobic side chain.^[5]
- Polar Aprotic Solvents (e.g., DMSO): While often used for dissolving difficult compounds, available data suggests very low solubility of **2-Amino-3-(4-biphenyl)propanoic acid** in DMSO.^[2]
- Organic Solvents (e.g., Methanol, Ethanol): The solubility in alcohols is generally lower than in water for most amino acids but can be influenced by the side chain.^[6] For compounds with large non-polar groups like phenylalanine, adding an organic co-solvent like ethanol to water can sometimes increase solubility to a certain point before it decreases again.^[7]
- Mixed Solvent Systems: Hydroalcoholic solvent systems (e.g., ethanol-water mixtures) are often employed to find an optimal balance between solvating the polar zwitterionic head and the non-polar side chain.^{[6][8]}

Effect of Temperature

For most amino acids, the dissolution process is endothermic, meaning that solubility increases with increasing temperature.[9][10] This relationship can often be described by the van't Hoff equation.[10] Therefore, heating the solvent is a common strategy to increase the amount of dissolved solute. However, it is crucial to ensure that the temperature does not cause degradation of the compound.



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Caption: Experimental workflow for solubility determination.

Conclusion

The solubility of **2-Amino-3-(4-biphenyl)propanoic acid** is fundamentally limited in common polar solvents due to its large, hydrophobic biphenyl side chain. While specific quantitative data remains sparse, a strong theoretical framework allows researchers to predict its behavior. Solubility can be significantly enhanced by moving the pH away from the isoelectric point to ionize the molecule. For practical applications, the use of mixed solvent systems or temperature adjustments may be necessary. Due to the lack of published data, direct experimental determination using robust methods like the isothermal shake-flask protocol is strongly recommended for any research or development involving this compound.

References

- Title: New experimental melting properties as access for predicting amino-acid solubility
Source: National Institutes of Health (NIH) URL:[[Link](#)]
- Title: Measurement and modelling solubility of amino acids and peptides in aqueous 2-propanol solutions
Source: RSC Publishing URL:[[Link](#)]
- Title: QUALITATIVE ANALYSIS OF AMINO ACIDS AND PROTEINS
Source: University course material URL:[[Link](#)]
- Title: (2R)-2-Amino-3-((1,1'-biphenyl)-4-yl)propanoic acid
Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Solubility of the Proteinogenic α -Amino Acids in Water, Ethanol, and Ethanol–Water Mixtures
Source: Journal of Chemical & Engineering Data, ACS Publications URL:[[Link](#)]
- Title: 2-Amino-3-[4-(carboxymethyl)phenyl]propanoic acid
Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: L-Phenylalanine | Solubility of Things
Source: Solubility of Things URL:[[Link](#)]
- Title: The Solubility of Amino Acids in Various Solvent Systems
Source: DigitalCommons@URI URL:[[Link](#)]

- Title: Solubilities of Amino Acids in Different Mixed Solvents Source: Indian Journal of Chemistry URL:[[Link](#)]
- Title: Solubility of L-phenylalanine in water and different binary mixtures from 288.15 to 318.15K Source: Fluid Phase Equilibria URL:[[Link](#)]
- Title: The Solubility of Amino Acids in Various Solvent Systems (Alternative Link) Source: DigitalCommons@URI, Open Access Dissertations URL:[[Link](#)]
- Title: Solubility Temperature Dependence Predicted from 2D Structure Source: Semantic Scholar URL:[[Link](#)]
- Title: 2-amino-3-(3,4-dihydroxyphenyl)(311C)propanoic acid Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: L-Phenylalanine Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Temperature dependence of amino acid hydrophobicities Source: Proceedings of the National Academy of Sciences (PNAS) URL:[[Link](#)]
- Title: Solubility of L-phenylalanine in water and different binary mixtures from 288.15 to 318.15 K Source: ResearchGate URL:[[Link](#)]
- Title: Temperature dependence of amino acid hydrophobicities Source: ResearchGate URL:[[Link](#)]
- Title: Effect of Temperature on The Solubility of α -Amino Acids and α,ω -Amino Acids in Water Source: ResearchGate URL:[[Link](#)]

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Sources

- 1. (2R)-2-Amino-3-((1,1'-biphenyl)-4-yl)propanoic acid | C₁₅H₁₅NO₂ | CID 7006711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-AMINO-3-BIPHENYL-4-YL-PROPIONIC ACID CAS#: 76985-08-5 [m.chemicalbook.com]
- 3. 2-AMINO-3-BIPHENYL-4-YL-PROPIONIC ACID | 76985-08-5 [chemicalbook.com]
- 4. tetrazolelover.at.ua [tetrazolelover.at.ua]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. "The Solubility of Amino Acids in Various Solvent Systems" by Thomas E. Needham [digitalcommons.uri.edu]
- 7. Measurement and modelling solubility of amino acids and peptides in aqueous 2-propanol solutions - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D1CP00005E [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Amino-3-(4-biphenyl)propanoic acid solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556527/docs#2-amino-3-4-biphenyl-propanoic-acid-solubility-data]

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